

# Application of Diphenic Anhydride in Organic Synthesis: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: Diphenic anhydride

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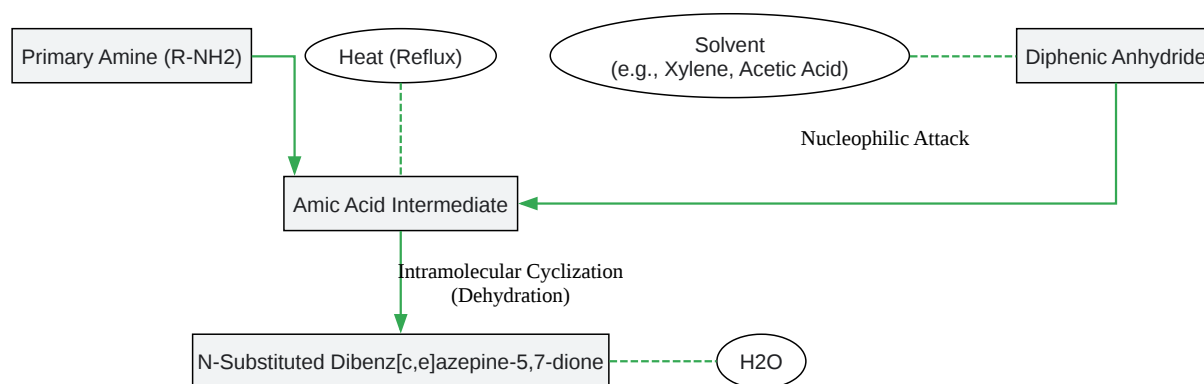
## Introduction

**Diphenic anhydride**, also known as dibenzo[c,e]oxepine-5,7-dione, is a versatile cyclic anhydride that serves as a valuable building block in organic synthesis. Its strained seven-membered ring containing an anhydride functional group makes it susceptible to nucleophilic attack, enabling the synthesis of a diverse array of complex organic molecules. This document provides detailed application notes and experimental protocols for the use of **diphenic anhydride** in the synthesis of heterocyclic compounds and polymers, targeting professionals in research, chemical, and drug development.

## I. Synthesis of N-Substituted Dibenz[c,e]azepine-5,7-diones

The reaction of **diphenic anhydride** with primary amines provides a straightforward and efficient method for the synthesis of N-substituted dibenz[c,e]azepine-5,7-diones, also known as diphenimides.<sup>[1][2]</sup> These seven-membered imides are of interest in medicinal chemistry. The reaction proceeds via a nucleophilic acyl substitution mechanism, where the amine attacks one of the carbonyl carbons of the anhydride, leading to the opening of the anhydride ring to form an intermediate amic acid. Subsequent intramolecular cyclization with the elimination of a water molecule yields the final imide product.

## General Reaction Workflow



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**Figure 1:** General workflow for the synthesis of N-substituted dibenz[c,e]azepine-5,7-diones.

## Experimental Protocol: Synthesis of 6-Phenyl-5H-dibenzo[c,e]azepine-5,7(6H)-dione

Materials:

- **Diphenic anhydride** (1.0 eq)
- Aniline (1.0 eq)
- Glacial acetic acid

Procedure:

- A mixture of **diphenic anhydride** (1.0 eq) and aniline (1.0 eq) is refluxed in glacial acetic acid for 4 hours.
- The reaction mixture is allowed to cool to room temperature.

- The cooled mixture is then poured into ice-water with stirring.
- The precipitated solid is collected by filtration, washed with water, and dried.
- The crude product is recrystallized from an appropriate solvent (e.g., ethanol) to yield pure 6-phenyl-5H-dibenzo[c,e]azepine-5,7(6H)-dione.

## Quantitative Data for N-Substituted Dibenzo[c,e]azepine-5,7-diones

| Amine (R-NH <sub>2</sub> ) | Solvent     | Reaction Time (h) | Yield (%) | Melting Point (°C) | Reference |
|----------------------------|-------------|-------------------|-----------|--------------------|-----------|
| Aniline                    | Acetic Acid | 4                 | 75-80     | 88-89              | [3]       |
| 2-Aminopyridine            | Acetic Acid | 4                 | -         | -                  | [4]       |
| 4-Aminopyridine            | Acetic Acid | 4                 | -         | -                  | [4]       |
| 2-Aminobenzothiazole       | Acetic Acid | 4                 | -         | -                  | [4]       |
| 4-Aminoantipyrine          | Acetic Acid | 4                 | -         | -                  | [4]       |
| Appropriate aromatic amine | Xylene      | -                 | -         | -                  | [1]       |

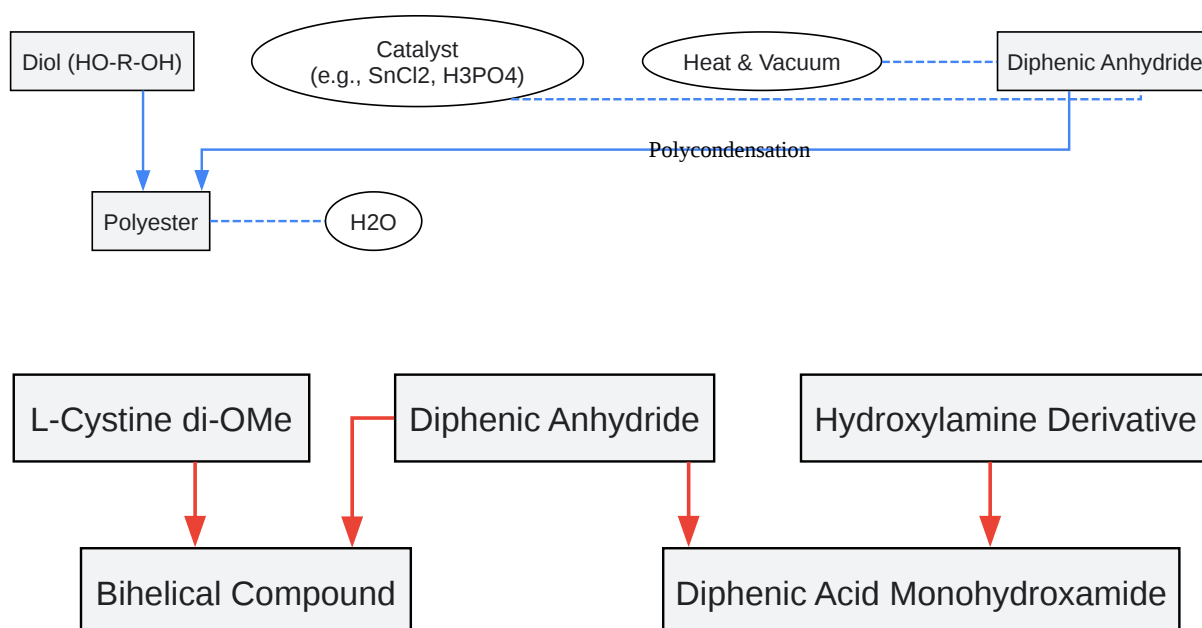
Note: Specific yield and melting point data for all listed amines were not available in the searched literature.

## II. Synthesis of Polyesters and Polyamides

**Diphenic anhydride** is a valuable monomer for the synthesis of polyesters and polyamides through polycondensation reactions. These polymers can exhibit high thermal stability and specific mechanical properties depending on the comonomer used.

## A. Polyester Synthesis

Polyesters are synthesized by the reaction of **diphenic anhydride** with various diols. The reaction can be carried out via melt polycondensation or solution polymerization.



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## References

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